

(2-Butoxyethoxy)methanol: A Comprehensive Technical Guide on REACH Registration and Safety

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Compound of Interest

Compound Name: (2-Butoxyethoxy)methanol

CAS No.: 84000-92-0

Cat. No.: B12643618

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This guide provides an in-depth technical overview of **(2-Butoxyethoxy)methanol**, a widely used solvent and chemical intermediate. Intended for researchers, scientists, and drug development professionals, this document synthesizes critical information regarding its registration under the Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH) regulation, its comprehensive safety profile, and practical handling protocols. The information herein is grounded in authoritative sources to ensure accuracy and support informed decision-making in experimental and developmental applications.

Introduction to (2-Butoxyethoxy)methanol

(2-Butoxyethoxy)methanol, also known as Diethylene Glycol Monobutyl Ether (DEGBE), is a colorless liquid with a mild, pleasant odor.[1] It belongs to the family of glycol ethers and is valued for its excellent solvency, chemical stability, and miscibility with water and many organic solvents.[1] These properties make it a versatile component in a vast array of industrial and commercial products, including coatings, cleaning products, and as a chemical intermediate.[2]

It is crucial to distinguish **(2-Butoxyethoxy)methanol** (CAS No. 112-34-5) from a related compound, 2-Butoxyethanol (CAS No. 111-76-2).[1][3] While both are glycol ethers, they possess distinct physicochemical, toxicological, and regulatory profiles. This guide will focus exclusively on **(2-Butoxyethoxy)methanol**.

REACH Registration and Regulatory Status

Under the European Union's REACH regulation, **(2-Butoxyethoxy)methanol** is a registered substance, signifying that its properties and uses have been documented and evaluated by the European Chemicals Agency (ECHA).[2]

Key Registration Details:

- EC Number: 203-961-6[1][2]
- CAS Number: 112-34-5[1][2]
- Tonnage Band: $\geq 10,000$ to $< 100,000$ tonnes per annum manufactured or imported into the European Economic Area.[2]

The registration of **(2-Butoxyethoxy)methanol** under REACH indicates a significant level of commercial use and necessitates a thorough understanding of its safety and handling requirements for all downstream users.

Physicochemical Properties

A clear understanding of the physicochemical properties of **(2-Butoxyethoxy)methanol** is fundamental to its safe handling and application.

Property	Value	Source
Molecular Formula	C8H18O3	[1]
Molecular Weight	162.23 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Boiling Point	231 °C (448 °F)	[1]
Melting Point	-68.1 °C (-90.6 °F)	[1]
Flash Point	78 °C (172 °F)	[1]
Density	0.954 g/cm ³ at 20 °C	[1]
Vapor Pressure	0.01 mmHg at 20 °C	[1]
Solubility in Water	Miscible	[1]
log Kow (Octanol-Water Partition Coefficient)	0.56	[1]

Safety and Hazard Profile

Based on the harmonized classification and labeling (CLP) approved by the European Union, **(2-Butoxyethoxy)methanol** causes serious eye irritation.[2] A comprehensive review of its safety data is essential for risk assessment and the implementation of appropriate control measures.

Toxicological Summary

Acute Effects:

- Eye Irritation: Causes serious eye irritation.[2][4]
- Skin Irritation: May cause skin irritation upon contact.[4] The material can be absorbed through the skin.[4]

- Ingestion: May be irritating to the gastrointestinal tract and could cause nausea, vomiting, and central nervous system depression if swallowed.[4]
- Inhalation: While the vapor pressure is low, inhalation of high concentrations of vapor or mist may cause respiratory irritation.

Chronic Effects:

- Prolonged or repeated exposure may lead to kidney damage.[4]

Target Organs:

- Eyes, skin, kidneys, and the central nervous system have been identified as potential target organs.[4]

Ecotoxicological Profile

(2-Butoxyethoxy)methanol is not expected to be a significant environmental contaminant as it biodegrades in soil and water.[3] It has a low potential for bioaccumulation, as indicated by its log Kow value.[1][3]

Experimental Protocol: Safe Handling and Use in a Laboratory Setting

The following protocol outlines the necessary steps for the safe handling of **(2-Butoxyethoxy)methanol** in a research environment. This protocol is designed to be a self-validating system, where adherence to each step inherently minimizes risk.

Objective: To safely dispense and use **(2-Butoxyethoxy)methanol** as a solvent in a laboratory experiment.

Materials:

- **(2-Butoxyethoxy)methanol**
- Appropriate laboratory glassware
- Personal Protective Equipment (PPE):

- Safety goggles or face shield
- Chemical-resistant gloves (e.g., nitrile, neoprene)
- Laboratory coat
- Chemical fume hood
- Spill kit appropriate for flammable liquids
- Waste container for hazardous organic solvents

Methodology:

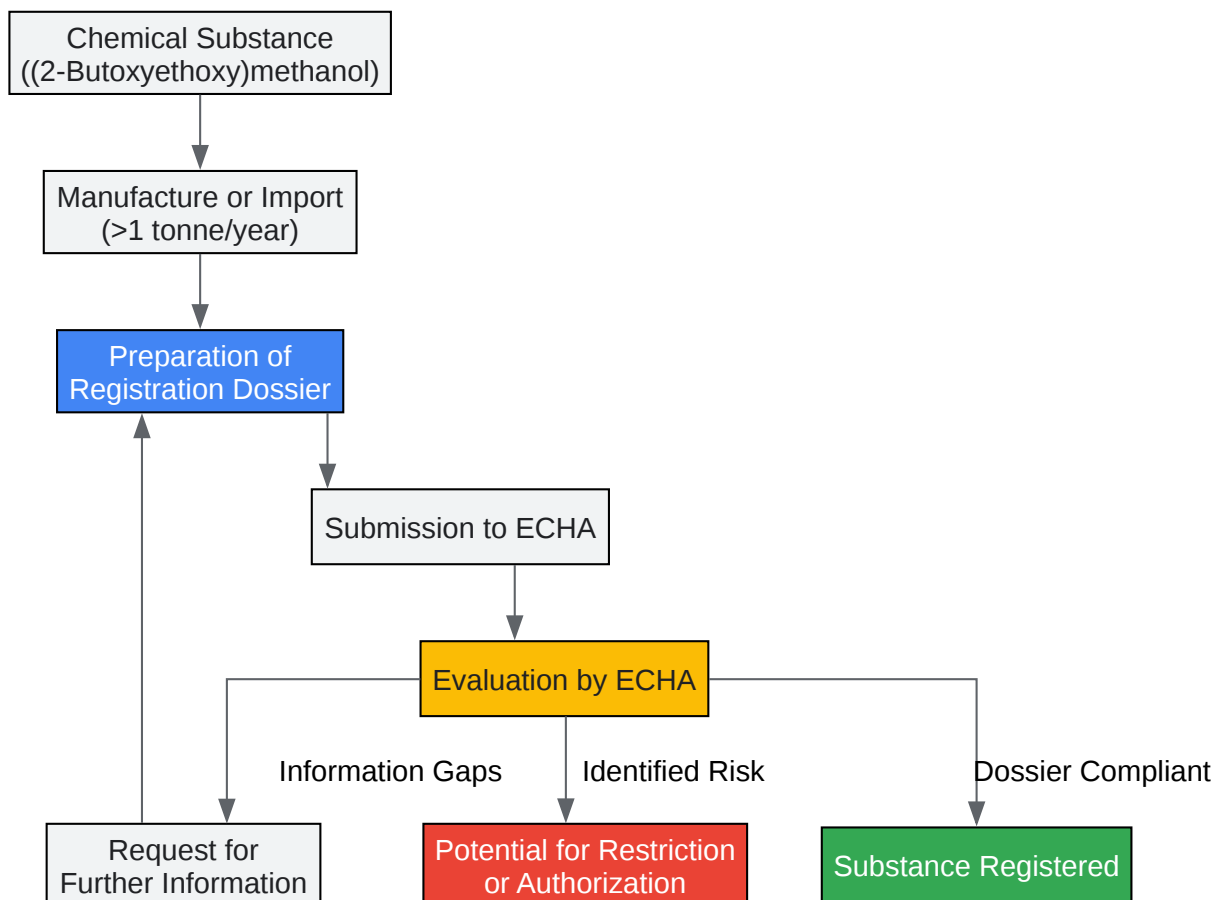
- Preparation and Risk Assessment:
 - Before starting any work, review the Safety Data Sheet (SDS) for **(2-Butoxyethoxy)methanol**.
 - Ensure the work area is clean and free of ignition sources.
 - Verify that the chemical fume hood is functioning correctly.
- Donning Personal Protective Equipment (PPE):
 - Put on a laboratory coat, ensuring it is fully buttoned.
 - Wear safety goggles that provide a complete seal around the eyes. If there is a splash hazard, a face shield should be worn in addition to goggles.
 - Select and wear appropriate chemical-resistant gloves. Check for any signs of degradation or perforation before use.
- Dispensing the Chemical:
 - All handling and dispensing of **(2-Butoxyethoxy)methanol** should be performed inside a certified chemical fume hood to minimize inhalation exposure.
 - Carefully open the container, avoiding any splashing.

- Use a clean, dry pipette or graduated cylinder to measure the required volume.
- Dispense the liquid slowly and carefully into the reaction vessel.
- Securely close the stock container immediately after use.
- Experimental Use:
 - Conduct all experimental procedures involving **(2-Butoxyethoxy)methanol** within the chemical fume hood.
 - Avoid heating the substance near open flames. Use a heating mantle or a controlled temperature bath if heating is required.
- Waste Disposal:
 - Dispose of all waste containing **(2-Butoxyethoxy)methanol** in a designated hazardous waste container.
 - Do not pour any amount of the chemical down the drain.
 - Contaminated materials such as gloves and pipette tips should also be disposed of as hazardous waste.
- Decontamination and Clean-up:
 - In case of a small spill, use an appropriate absorbent material from the spill kit to contain and clean it up.
 - Wipe down the work surface in the fume hood with a suitable solvent and then with soap and water.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles/face shield, and finally the lab coat).
 - Wash hands thoroughly with soap and water after completing the work.

Visualization of Key Processes

REACH Registration Logic

The following diagram illustrates the simplified logic of the REACH registration process for a chemical substance like **(2-Butoxyethoxy)methanol**.

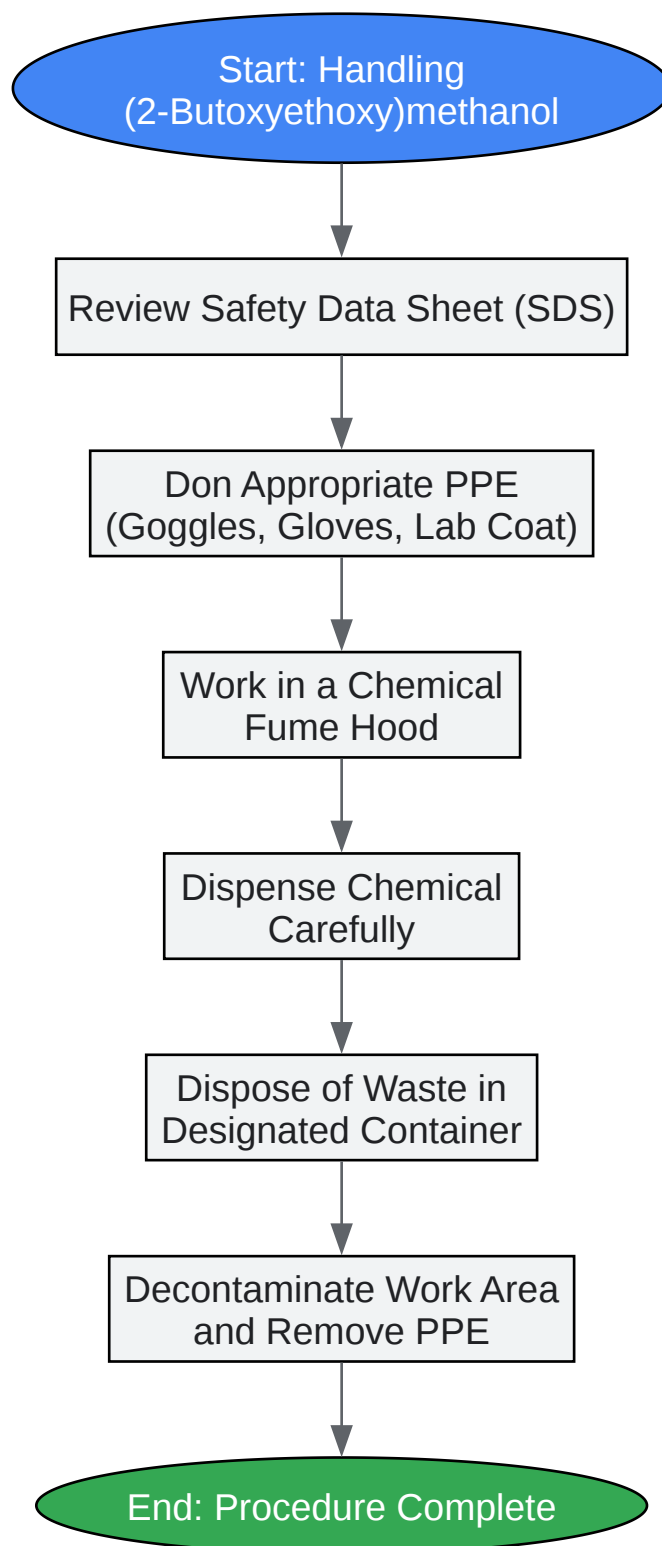


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Caption: Simplified workflow of the REACH registration process.

Safe Handling Workflow

This diagram outlines the decision-making process for safely handling **(2-Butoxyethoxy)methanol** in a laboratory setting.



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Caption: Decision workflow for safe laboratory handling.

Conclusion

(2-Butoxyethoxy)methanol is a substance of significant industrial importance, and its registration under REACH underscores the need for a thorough understanding of its properties and associated risks. For researchers, scientists, and professionals in drug development, adherence to stringent safety protocols is paramount. By integrating the information on its physicochemical properties, toxicological profile, and safe handling procedures outlined in this guide, users can mitigate risks and ensure the responsible application of this versatile chemical.

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